

# An In-depth Technical Guide to the Physical Properties of Ethenyl(triphenyl)germane

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## Compound of Interest

Compound Name: Ethenyl(triphenyl)germane

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This technical guide provides a comprehensive overview of the known physical and chemical properties of **Ethenyl(triphenyl)germane**. Due to the limited availability of specific experimental data for this compound, this guide also includes data for the closely related compound, Triphenylgermane, to provide a comparative context. Furthermore, a detailed, plausible experimental protocol for the synthesis of **Ethenyl(triphenyl)germane** is presented, along with a corresponding workflow diagram.

## Core Physical Properties

Quantitative data for **Ethenyl(triphenyl)germane** is not extensively documented in publicly available literature. However, its fundamental molecular properties have been determined. For comparative purposes, the physical properties of the parent compound, Triphenylgermane, are also provided.

Table 1: Physical Properties of **Ethenyl(triphenyl)germane** and Triphenylgermane

Property	Ethenyl(triphenyl)germane	Triphenylgermane
Molecular Formula	C <sub>20</sub> H <sub>18</sub> Ge	C <sub>18</sub> H <sub>16</sub> Ge[1]
Molecular Weight	330.95 g/mol	304.9 g/mol [1]
Melting Point	Data not available	40-43 °C[2][3]
Boiling Point	Data not available	128-129 °C at 0.03 mmHg[2]
Density	Data not available	Data not available
Appearance	Data not available	White to off-white powder or crystals[4]
Solubility	Data not available	Data not available

## Experimental Protocols

### Synthesis of Ethenyl(triphenyl)germane via Grignard Reaction

While a specific, detailed experimental protocol for the synthesis of **Ethenyl(triphenyl)germane** is not readily available in the literature, a plausible and widely applicable method involves the reaction of a triphenylgermanium halide with a vinyl Grignard reagent. The following protocol is a generalized procedure based on standard organometallic synthesis techniques.

Objective: To synthesize **Ethenyl(triphenyl)germane** from Triphenylgermanium bromide and Vinyl bromide.

Materials:

- Triphenylgermanium bromide ((C<sub>6</sub>H<sub>5</sub>)<sub>3</sub>GeBr)
- Magnesium (Mg) turnings
- Vinyl bromide (CH<sub>2</sub>=CHBr)
- Anhydrous diethyl ether ((C<sub>2</sub>H<sub>5</sub>)<sub>2</sub>O) or Tetrahydrofuran (THF)

- Anhydrous work-up reagents (e.g., saturated aqueous ammonium chloride, distilled water, brine)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) or magnesium sulfate ( $\text{MgSO}_4$ ) for drying
- Inert gas (Argon or Nitrogen)
- Standard glassware for air-sensitive reactions (Schlenk line, three-neck flask, dropping funnel, condenser)

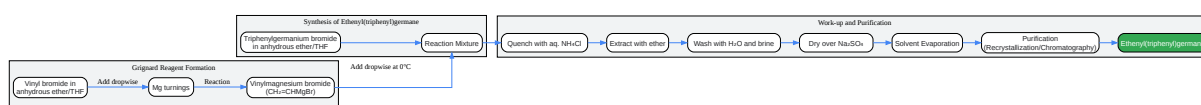
Procedure:

- Preparation of the Grignard Reagent:
  - Under an inert atmosphere, a three-neck flask equipped with a dropping funnel, a condenser, and a magnetic stirrer is charged with magnesium turnings.
  - A solution of vinyl bromide in anhydrous diethyl ether or THF is added dropwise to the magnesium turnings. The reaction is initiated, which may require gentle heating.
  - The reaction mixture is stirred until the magnesium is consumed, resulting in the formation of vinylmagnesium bromide ( $\text{CH}_2=\text{CHMgBr}$ ).
- Reaction with Triphenylgermanium Bromide:
  - A separate Schlenk flask is charged with Triphenylgermanium bromide dissolved in anhydrous diethyl ether or THF under an inert atmosphere.
  - The freshly prepared vinylmagnesium bromide solution is transferred to the dropping funnel and added dropwise to the solution of Triphenylgermanium bromide at 0 °C (ice bath).
  - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the completion of the reaction.
- Work-up and Purification:

- The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic extracts are washed with distilled water and then with brine.
- The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product, **Ethenyl(triphenyl)germane**, can be further purified by recrystallization or column chromatography.

## Visualized Experimental Workflow

The following diagram illustrates the key stages of the synthesis of **Ethenyl(triphenyl)germane** as described in the experimental protocol.



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Caption: Experimental workflow for the synthesis of **Ethenyl(triphenyl)germane**.

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